

Personal protective equipment for handling 4,5-Dimethyl-4-hexen-3-one

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Compound of Interest

Compound Name: 4,5-Dimethyl-4-hexen-3-one

Cat. No.: B096763

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Essential Safety and Handling Guide for 4,5-Dimethyl-4-hexen-3-one

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4,5-Dimethyl-4-hexen-3-one**. Given the limited availability of a specific Safety Data Sheet (SDS) for this compound, the following guidance is substantially based on data for the closely related chemical, 4-Hexen-3-one. It is imperative to consult a specific SDS for **4,5-Dimethyl-4-hexen-3-one** when it becomes available and to conduct a thorough risk assessment before commencing any work.

Chemical Properties and Hazard Information

While detailed toxicological data for **4,5-Dimethyl-4-hexen-3-one** is not readily available, the structural similarity to 4-Hexen-3-one suggests it should be handled as a flammable liquid that may cause skin, eye, and respiratory irritation.

Quantitative Data Summary

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₁₄ O	[1][2][3][4]
Molecular Weight	126.20 g/mol	[1][2]
CAS Number	17325-90-5	[1][2][3][4]
Appearance	Data not available	
Boiling Point	Data not available	
Flash Point	Data not available	
Density	Data not available	
Solubility	Data not available	
LogP	2.32	[5]

Operational and Disposal Plan

This plan outlines the necessary precautions for the safe handling and disposal of **4,5-Dimethyl-4-hexen-3-one**, from acquisition to waste management.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to minimize exposure.

Protection Type	Recommended Equipment
Eye/Face Protection	Chemical safety goggles or a full-face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile or neoprene). Inspect gloves for integrity before each use. A lab coat or chemical-resistant apron should be worn.
Respiratory Protection	Use in a well-ventilated area, such as a chemical fume hood. If ventilation is inadequate or for spill response, a NIOSH-approved respirator with organic vapor cartridges is required.

Step-by-Step Handling and Storage Protocol

- **Receiving:** Upon receipt, inspect the container for any signs of damage or leaks in a well-ventilated area.
- **Storage:** Store in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and other ignition sources.^{[6][7]} Keep the container tightly closed.^{[6][7]} The storage area should be designated for flammable liquids.
- **Handling:** All work with **4,5-Dimethyl-4-hexen-3-one** should be conducted in a certified chemical fume hood to minimize inhalation exposure. Ensure that an eyewash station and safety shower are readily accessible. Use non-sparking tools and equipment to prevent ignition.^[6] Avoid contact with skin and eyes.^[6] Do not eat, drink, or smoke in the handling area.^[6]
- **Incompatible Materials:** Avoid contact with strong oxidizing agents and strong bases.^[6]

Emergency Procedures

First-Aid Measures

- **Inhalation:** Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.^{[6][7]}

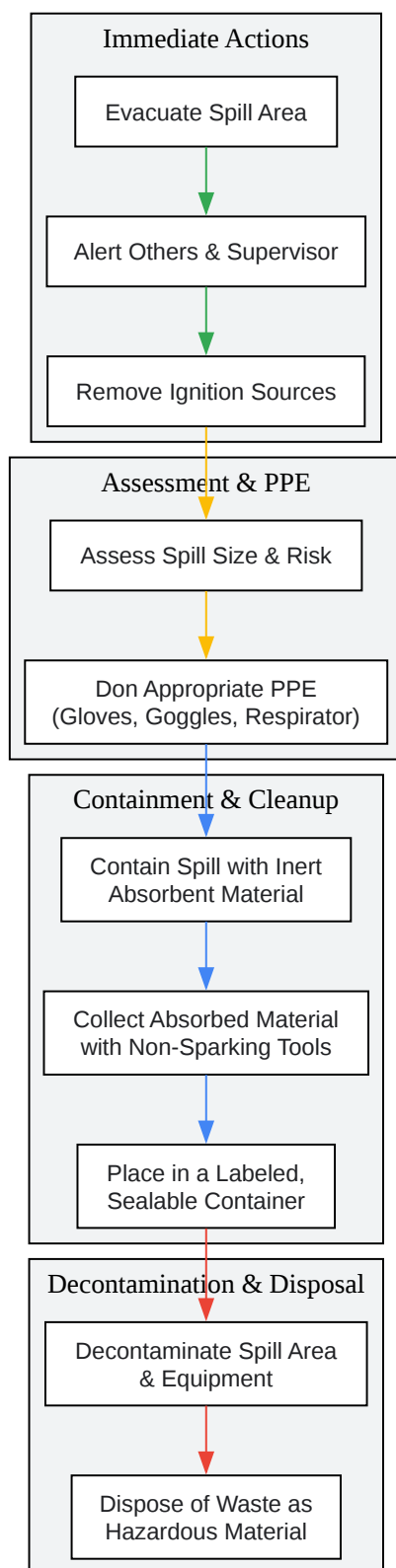
- Skin Contact: Immediately remove contaminated clothing.[6][7] Wash the affected area thoroughly with soap and water for at least 15 minutes.[7] Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6][7] Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[7] If the individual is conscious, rinse their mouth with water. Seek immediate medical attention.[6][7]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.[6][7]
- Specific Hazards: The vapor is heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.[6]
- Protective Equipment: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).[6]

Spill Response Workflow

In the event of a spill, follow the established protocol to ensure safety and minimize environmental contamination.



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Chemical Spill Response Workflow

Disposal Plan

All waste containing **4,5-Dimethyl-4-hexen-3-one** and contaminated materials (e.g., absorbent pads, gloves) must be treated as hazardous waste.[8]

- Collection: Collect all waste in a designated, leak-proof, and clearly labeled container.[8] The label should read "Hazardous Waste: **4,5-Dimethyl-4-hexen-3-one**".
- Storage: Store the waste container in a designated hazardous waste accumulation area, away from incompatible materials.
- Disposal: Arrange for disposal through a licensed hazardous waste disposal company.[6] Do not dispose of this chemical down the drain or in general waste. Follow all local, state, and federal regulations for hazardous waste disposal.

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